

In Vivo Applications of Biotinylated Glucose Derivatives: Application Notes and Protocols

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Compound of Interest

Compound Name: Biotin-D-Glucose

Cat. No.: B12362642

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These application notes provide a detailed overview of the in vivo applications of biotinylated glucose derivatives. This document includes summaries of key quantitative data, detailed experimental protocols for cited experiments, and visualizations of signaling pathways and experimental workflows.

Introduction

Biotinylated glucose derivatives are valuable tools in biomedical research, enabling the specific targeting and visualization of cells and tissues with high glucose uptake, such as tumors and metabolically active organs. The high affinity of biotin for avidin and streptavidin provides a versatile platform for attaching various labels, imaging agents, or therapeutic payloads. This document outlines two primary in vivo applications: the photoaffinity labeling of glucose transporters (GLUTs) and the targeted delivery of therapeutics to cancer cells.

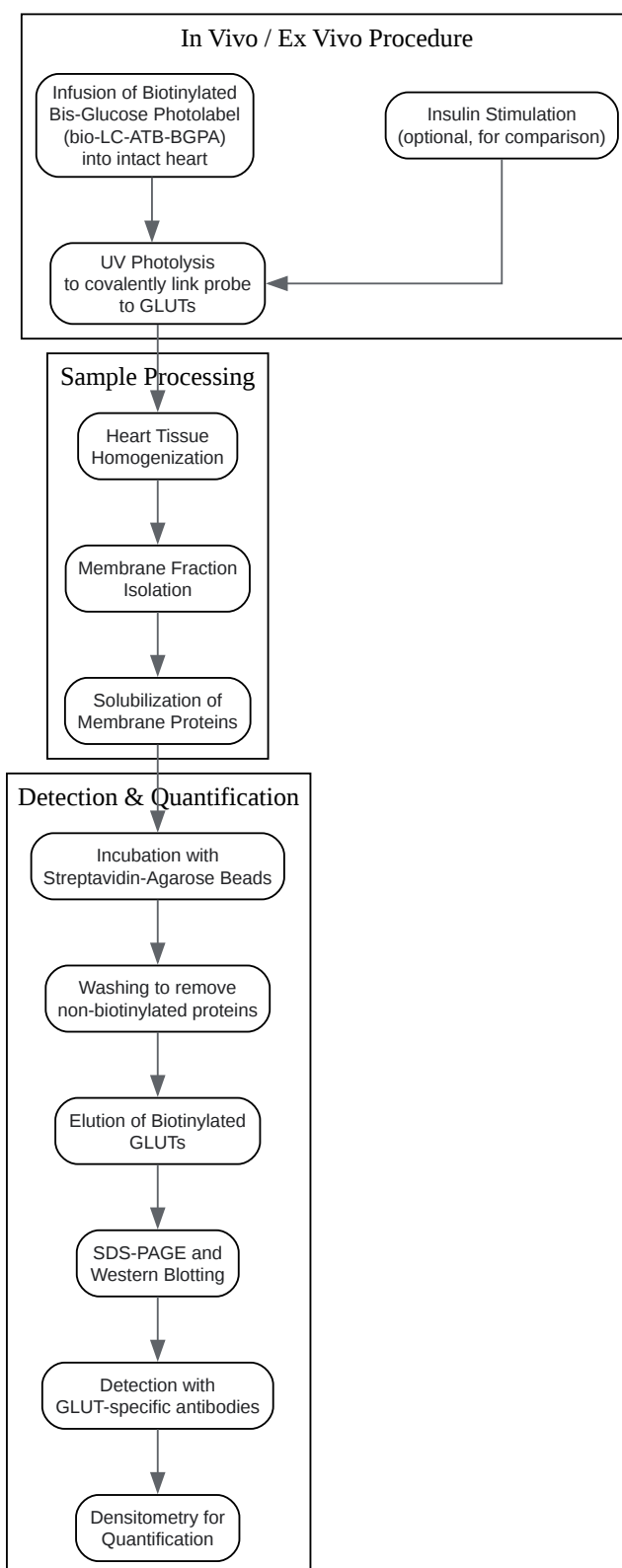
Application 1: Photoaffinity Labeling and Quantification of Cell Surface Glucose Transporters

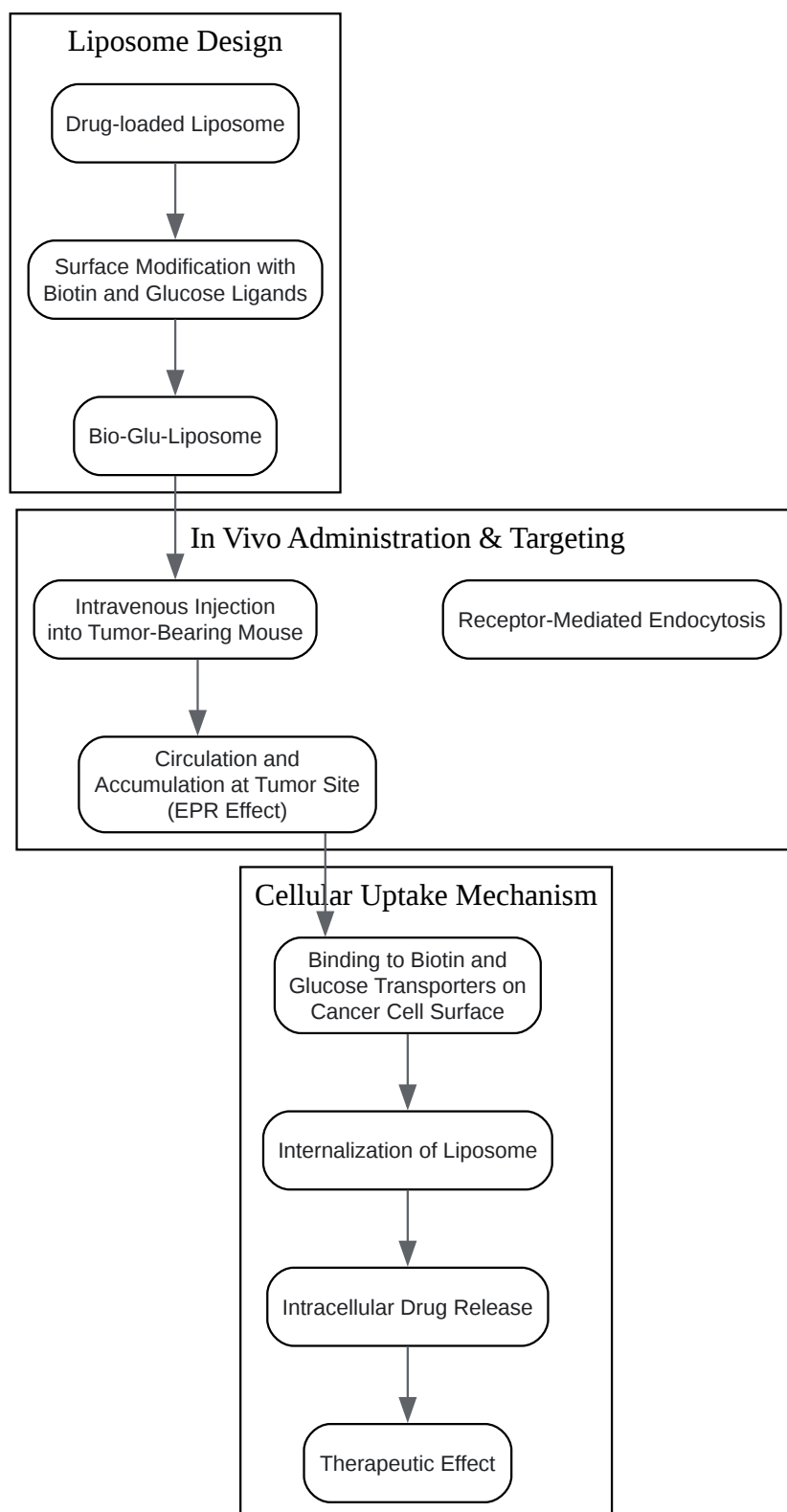
Biotinylated bis-glucose derivatives serve as powerful photoaffinity labels to quantify the abundance of glucose transporters on the cell surface in intact tissues. This technique is crucial for studying glucose metabolism and the effects of physiological stimuli, such as insulin, on glucose uptake.

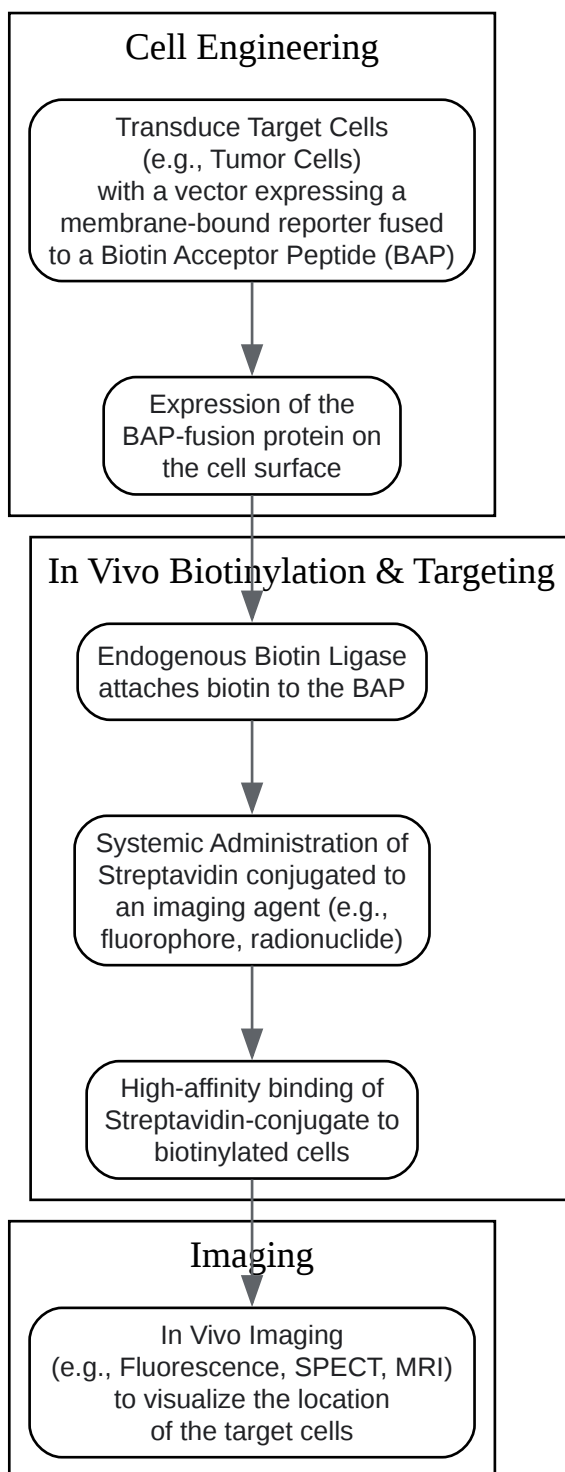
Quantitative Data Summary

Parameter	Biotinylated Probe	Tissue	Fold Increase with Insulin	Reference
Cell Surface GLUT4 Content	bio-LC-ATB-BGPA	Mouse Heart	~3-fold	[1]
Cell Surface GLUT1 Content	bio-LC-ATB-BGPA	Mouse Heart	1.5-fold	[1]

Experimental Workflow: GLUT Photoaffinity Labeling







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References

- 1. journals.physiology.org [journals.physiology.org]
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